

Spectroscopic Characterization of 3-Nitropyridine-2,6-diol: A Predictive and Methodological Guide

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Compound of Interest

Compound Name: 3-Nitropyridine-2,6-diol

CAS No.: 16013-84-6

Cat. No.: B093971

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Introduction

3-Nitropyridine-2,6-diol is a heterocyclic organic compound featuring a pyridine core substituted with two hydroxyl groups and a nitro group. The electronic interplay between the electron-donating hydroxyl groups and the electron-withdrawing nitro group on the aromatic ring makes it a molecule of interest for potential applications in medicinal chemistry and materials science. Accurate structural elucidation is the cornerstone of any such research, and for this, a combination of spectroscopic techniques remains the gold standard.

This technical guide provides an in-depth analysis of the expected spectroscopic signature of **3-Nitropyridine-2,6-diol**. It is important to note that, at the time of this writing, a comprehensive set of experimental spectra for this specific molecule is not readily available in the public domain. Therefore, this document serves as a predictive guide, grounded in the established principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS). The predictions are derived from the analysis of structurally related compounds, including 2,6-dihydroxypyridine, 3-nitropyridine, and various substituted

nitropyridines. Furthermore, this guide furnishes detailed, field-proven protocols for acquiring high-quality spectroscopic data, should a researcher synthesize or isolate this compound.

Tautomerism: A Critical Consideration

Before delving into the spectroscopic data, it is crucial to address the likely tautomeric forms of **3-Nitropyridine-2,6-diol**. Hydroxypyridines, particularly those with hydroxyl groups at the 2- and 6-positions, can exist in equilibrium with their pyridone tautomers. For **3-Nitropyridine-2,6-diol**, several tautomeric forms are possible, with the keto-enol forms likely being significant contributors to the overall structure in solution and the solid state. This tautomerism will have a profound impact on the observed spectroscopic data, particularly in NMR and IR spectroscopy. The expected data presented below will consider these possibilities.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. For **3-Nitropyridine-2,6-diol**, both ^1H and ^{13}C NMR will provide critical information about the electronic environment of the hydrogen and carbon atoms, respectively.

Predicted ^1H NMR Spectrum

The pyridine ring of **3-Nitropyridine-2,6-diol** contains two protons. Their chemical shifts will be influenced by the positions and electronic nature of the substituents. The two hydroxyl groups are strongly electron-donating, which would typically shield the ring protons, shifting them upfield. Conversely, the nitro group at the 3-position is strongly electron-withdrawing, causing a deshielding effect (downfield shift), especially for adjacent protons.

The protons at the C4 and C5 positions are expected to appear as doublets due to coupling with each other. The presence of exchangeable protons from the hydroxyl (O-H) or amide (N-H) groups in the pyridone tautomers would likely appear as broad singlets, the chemical shifts of which would be highly dependent on the solvent and concentration.

Table 1: Predicted ^1H NMR Chemical Shifts for **3-Nitropyridine-2,6-diol**

Proton	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)	Rationale
H4	7.0 - 7.5	Doublet (d)	8 - 9	Deshielded by the adjacent nitro group and influenced by the hydroxyl/keto group at C6.
H5	6.0 - 6.5	Doublet (d)	8 - 9	Shielded by the adjacent hydroxyl/keto group at C6.
OH/NH	5.0 - 12.0	Broad Singlet (br s)	-	Position is highly variable depending on solvent, concentration, and tautomeric form.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will reveal five distinct signals for the carbon atoms of the pyridine ring. The carbons bearing the hydroxyl/keto groups (C2 and C6) are expected to be significantly deshielded and appear far downfield. The carbon attached to the nitro group (C3) will also be deshielded.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **3-Nitropyridine-2,6-diol**

Carbon	Predicted Chemical Shift (δ , ppm)	Rationale
C2	160 - 165	Attached to an oxygen and nitrogen, deshielded. Likely a carbonyl carbon in the pyridone form.
C3	125 - 130	Attached to the electron-withdrawing nitro group.
C4	115 - 120	Influenced by the adjacent nitro group.
C5	105 - 110	Shielded by the adjacent hydroxyl/keto group at C6.
C6	160 - 165	Attached to an oxygen and nitrogen, deshielded. Likely a carbonyl carbon in the pyridone form.

Experimental Protocol for NMR Spectroscopy

Objective: To acquire high-resolution ^1H and ^{13}C NMR spectra of **3-Nitropyridine-2,6-diol**.

Materials:

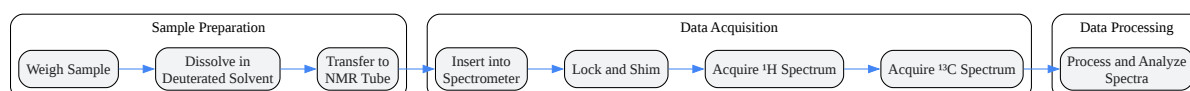
- **3-Nitropyridine-2,6-diol** sample
- Deuterated solvent (e.g., DMSO- d_6 , Methanol- d_4)
- NMR tubes (5 mm)
- Pipettes
- Vortex mixer

Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of the **3-Nitropyridine-2,6-diol** sample.
- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent in a clean, dry vial. DMSO-d₆ is often a good choice for polar, hydroxylated compounds.
- Vortex the mixture until the sample is fully dissolved.
- Transfer the solution into a 5 mm NMR tube.
- Data Acquisition:
 - Insert the NMR tube into the spectrometer.
 - Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve homogeneity.
 - Acquire a standard ¹H NMR spectrum. A spectral width of 12-16 ppm is typically sufficient.
 - Acquire a broadband proton-decoupled ¹³C NMR spectrum. A spectral width of 200-220 ppm is generally appropriate. For low concentration samples, a larger number of scans will be necessary to achieve an adequate signal-to-noise ratio.

Causality Behind Experimental Choices:

- Solvent Choice: The choice of a deuterated solvent is critical to avoid large solvent signals in the ¹H NMR spectrum. DMSO-d₆ is chosen for its ability to dissolve polar compounds and its exchangeable proton signal does not typically interfere with the aromatic region.
- Shimming: This process corrects for inhomogeneities in the magnetic field, leading to sharper spectral lines and better resolution.



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Caption: General workflow for NMR spectroscopic analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. For **3-Nitropyridine-2,6-diol**, IR spectroscopy will be particularly useful for identifying the hydroxyl, nitro, and pyridine ring functionalities, as well as providing evidence for the presence of a carbonyl group if the pyridone tautomer is present.

Table 3: Predicted IR Absorption Bands for **3-Nitropyridine-2,6-diol**

Wavenumber (cm ⁻¹)	Vibration Type	Rationale
3200 - 3500 (broad)	O-H Stretch	Characteristic of hydroxyl groups, likely broadened due to hydrogen bonding.
3000 - 3100	Aromatic C-H Stretch	Typical for protons on an aromatic ring.
~1650	C=O Stretch	A strong absorption in this region would be indicative of the pyridone tautomer.
1580 - 1620	C=C and C=N Ring Stretch	Characteristic vibrations of the pyridine ring.
1500 - 1550	Asymmetric NO ₂ Stretch	A strong and characteristic absorption for the nitro group.
1340 - 1380	Symmetric NO ₂ Stretch	Another strong and characteristic absorption for the nitro group.
1200 - 1300	C-O Stretch	Associated with the hydroxyl groups.

Experimental Protocol for IR Spectroscopy (ATR)

Objective: To obtain the infrared spectrum of **3-Nitropyridine-2,6-diol**.

Materials:

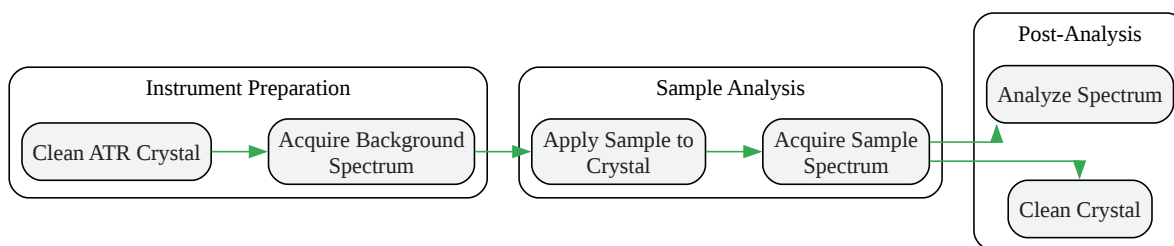
- **3-Nitropyridine-2,6-diol** sample (solid)
- FT-IR spectrometer with an Attenuated Total Reflectance (ATR) accessory
- Spatula
- Kimwipes and a suitable solvent (e.g., isopropanol) for cleaning

Procedure:

- Instrument Preparation: Ensure the ATR crystal is clean by wiping it with a Kimwipe dampened with a suitable solvent and allowing it to dry.
- Background Scan: Record a background spectrum of the empty ATR accessory. This will be automatically subtracted from the sample spectrum.
- Sample Application: Place a small amount of the solid **3-Nitropyridine-2,6-diol** sample onto the ATR crystal.
- Apply Pressure: Use the pressure arm to press the sample firmly and evenly against the crystal.
- Data Acquisition: Collect the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Cleaning: After data collection, clean the ATR crystal thoroughly.

Causality Behind Experimental Choices:

- ATR Technique: ATR is a modern, rapid, and convenient method for analyzing solid samples directly without the need for extensive sample preparation like creating KBr pellets.
- Background Scan: This is essential to remove spectral contributions from atmospheric CO₂ and water vapor, as well as any instrumental artifacts.



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Caption: Workflow for IR analysis using an ATR accessory.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, allowing for the determination of the molecular weight and insights into the molecular structure.

Predicted Mass Spectrum

For **3-Nitropyridine-2,6-diol** ($C_5H_4N_2O_4$), the molecular weight is 156.10 g/mol. The molecular ion peak (M^{+}) in an electron ionization (EI) mass spectrum would be expected at m/z 156. The fragmentation pattern will be dictated by the presence of the nitro and hydroxyl groups on the pyridine ring.

Table 4: Predicted Key Fragments in the Mass Spectrum of **3-Nitropyridine-2,6-diol**

m/z	Proposed Fragment	Rationale for Fragmentation
156	$[\text{C}_5\text{H}_4\text{N}_2\text{O}_4]^+$	Molecular Ion (M^+)
126	$[\text{M} - \text{NO}]^+$	Loss of nitric oxide, a common fragmentation for aromatic nitro compounds.
110	$[\text{M} - \text{NO}_2]^+$	Loss of the nitro group.
98	$[\text{M} - \text{NO} - \text{CO}]^+$	Subsequent loss of carbon monoxide from the $[\text{M} - \text{NO}]^+$ fragment.
82	$[\text{M} - \text{NO}_2 - \text{CO}]^+$	Subsequent loss of carbon monoxide from the $[\text{M} - \text{NO}_2]^+$ fragment.

Experimental Protocol for Mass Spectrometry (EI-MS)

Objective: To determine the molecular weight and fragmentation pattern of **3-Nitropyridine-2,6-diol**.

Materials:

- **3-Nitropyridine-2,6-diol** sample
- Volatile solvent (e.g., methanol, acetonitrile)
- GC-MS or a direct insertion probe MS system

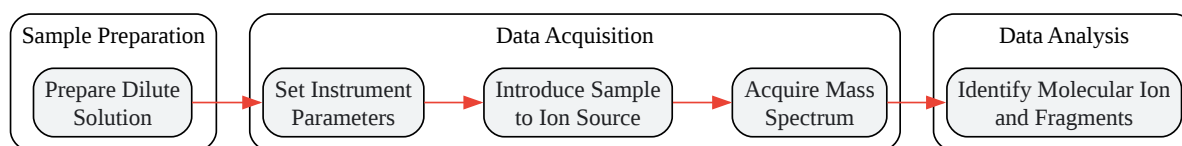
Procedure:

- Sample Preparation: Prepare a dilute solution of the sample in a volatile solvent.
- Instrument Setup: Set the appropriate parameters for the mass spectrometer, including the ionization energy (typically 70 eV for EI), mass range, and scan speed.

- **Sample Introduction:** Introduce the sample into the ion source. This can be done via a direct insertion probe for solid samples or through a GC inlet for sufficiently volatile and thermally stable compounds.
- **Data Acquisition:** Acquire the mass spectrum.
- **Data Analysis:** Identify the molecular ion peak and analyze the major fragment ions to propose a fragmentation pathway.

Causality Behind Experimental Choices:

- **Electron Ionization (EI):** EI is a hard ionization technique that provides reproducible mass spectra with extensive fragmentation, which is valuable for structural elucidation.
- **70 eV:** This is the standard ionization energy used in EI-MS to generate a consistent and comparable fragmentation pattern.



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Caption: A typical workflow for mass spectrometry analysis.

Conclusion

This guide provides a comprehensive, albeit predictive, overview of the key spectroscopic features expected for **3-Nitropyridine-2,6-diol**. The presented ^1H NMR, ^{13}C NMR, IR, and MS data are based on sound chemical principles and comparisons with analogous structures. The detailed protocols offer a standardized approach for researchers to obtain high-quality data for this and other novel compounds. The interplay of the substituent effects and the potential for tautomerism make **3-Nitropyridine-2,6-diol** a molecule whose definitive spectroscopic characterization will be a valuable contribution to the chemical literature.

References

Please note that as no direct data for **3-Nitropyridine-2,6-diol** was found, the references below pertain to general spectroscopic principles and data for related compounds that informed the predictions in this guide.

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- 2,6-Dihydroxypyridine. Wikipedia. [\[Link\]](#)
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